

# Application Notes and Protocols for FR-188582

## Administration in Animal Models

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### Compound of Interest

Compound Name: FR-188582

Cat. No.: B1674015

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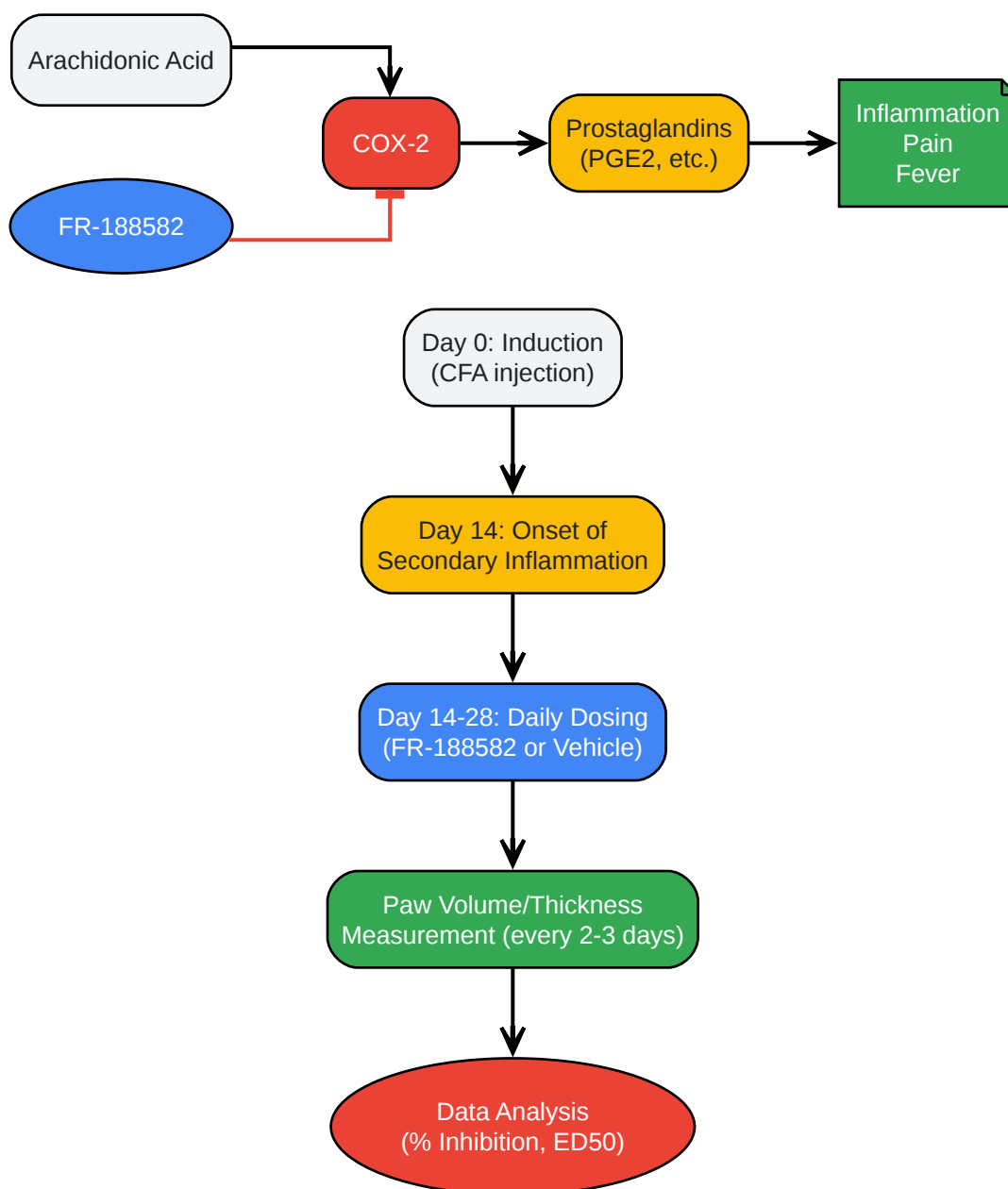
These application notes provide a comprehensive overview of the administration of **FR-188582**, a highly selective cyclooxygenase-2 (COX-2) inhibitor, in various animal models of inflammation. The protocols and data presented herein are intended to guide researchers in designing and executing preclinical studies to evaluate the therapeutic potential of this compound.

## Introduction to FR-188582

**FR-188582** is a potent and highly selective inhibitor of the COX-2 enzyme, a key mediator in the inflammatory cascade. Its selectivity for COX-2 over COX-1 suggests a favorable gastrointestinal safety profile compared to non-selective nonsteroidal anti-inflammatory drugs (NSAIDs). Preclinical studies have demonstrated its efficacy in rodent models of arthritis.

## Mechanism of Action

**FR-188582** exerts its anti-inflammatory effects by selectively binding to and inhibiting the COX-2 enzyme. This inhibition prevents the conversion of arachidonic acid to prostaglandins, which are key signaling molecules that mediate inflammation, pain, and fever. The high selectivity of **FR-188582** for COX-2 minimizes the inhibition of COX-1, which is involved in maintaining the integrity of the gastric mucosa and platelet function.



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